

exploring the reaction mechanisms of 4-decyne

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Compound of Interest

| | |
|----------------|----------|
| Compound Name: | 4-Decyne |
| Cat. No.: | B165688 |

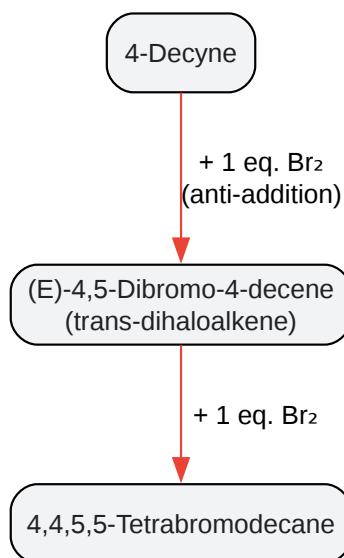
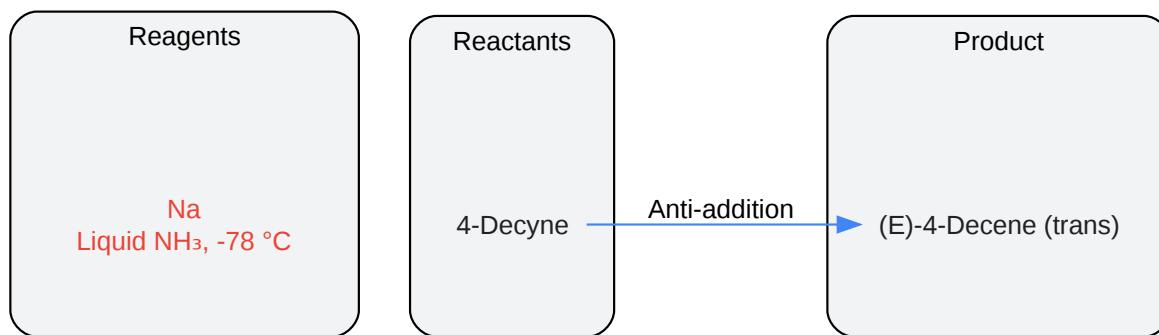
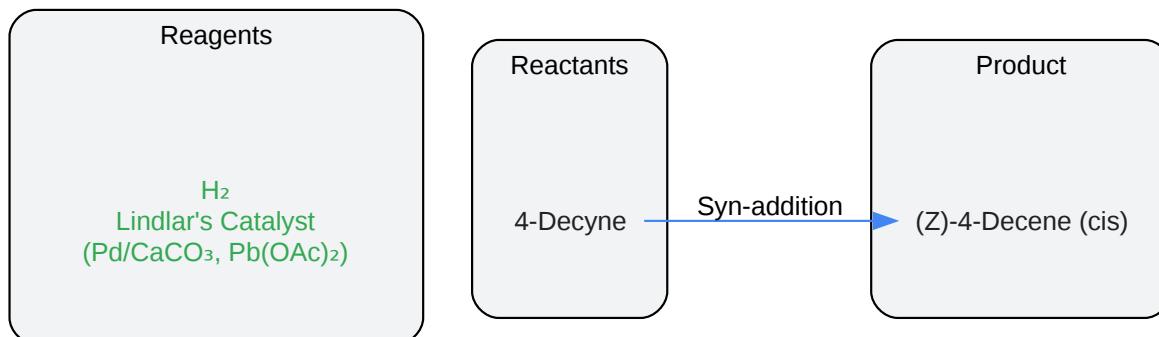
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Catalytic Hydrogenation

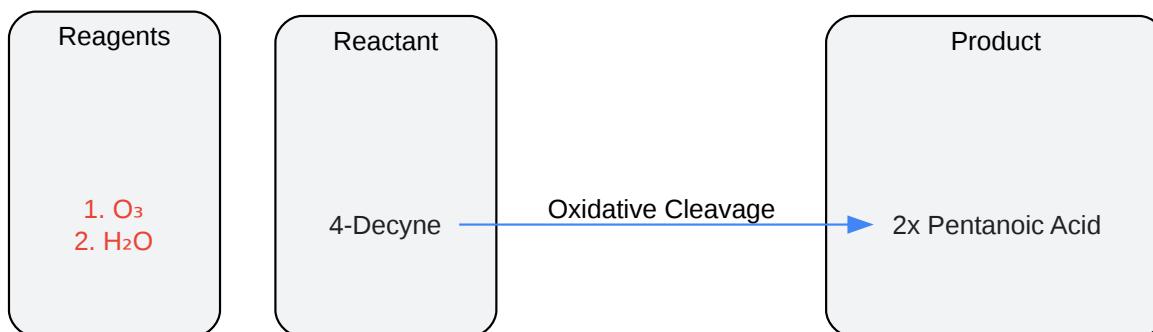
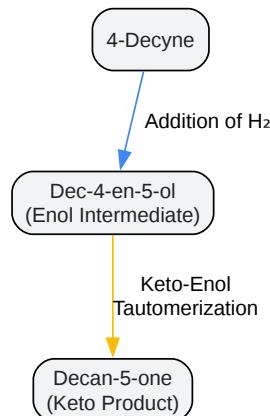
Catalytic hydrogenation of alkynes allows for their conversion to either alkanes or alkenes, depending on the catalyst and reaction conditions employed. For a symmetrical internal alkyne like **4-decyne**, this process can be controlled to selectively yield cis- or trans-alkenes or the fully saturated alkane, decane.

Syn-Hydrogenation to (Z)-4-Decene (cis-alkene)

Partial hydrogenation using a "poisoned" catalyst, such as Lindlar's catalyst (palladium on calcium carbonate, treated with lead acetate and quinoline), results in the syn-addition of two hydrogen atoms across the triple bond, yielding the cis-alkene.^[1] The catalyst is deactivated to prevent the further reduction of the alkene to an alkane.



H_2O , H_2SO_4
 HgSO_4



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References

- 1. Stereoselective Semi-Hydrogenations of Alkynes by First-Row (3d) Transition Metal Catalysts - PMC [pmc.ncbi.nlm.nih.gov]
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